

In-Depth Technical Guide to the Safe Handling of NH2-PEG8-OH

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Compound of Interest

Compound Name: NH2-PEG8-OH

Cat. No.: B1665985

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling protocols, and disposal procedures for **NH2-PEG8-OH** (amino-PEG8-alcohol), a heterobifunctional PROTAC linker used in bioconjugation and drug delivery systems. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identification and Properties

NH2-PEG8-OH is a polyethylene glycol (PEG) derivative containing a terminal primary amine group and a terminal hydroxyl group. The eight-unit PEG chain imparts hydrophilicity, which can be advantageous in biological applications.



Table 1: Physicochemical Properties of **NH2-PEG8-OH**

Property	Value	Source(s)
Chemical Name	2-[2-[2-[2-[2-[2-(2-aminoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethanol	PubChem
Synonyms	Amino-PEG8-alcohol, 1-Aminooctaethylene Glycol, NH2-PEG8-OH	Biopharma PEG, MedKoo Biosciences[1][2]
CAS Number	352439-37-3	MedchemExpress
Molecular Formula	C16H35NO8	MedchemExpress, Biopharma PEG[1]
Molecular Weight	369.45 g/mol	MedchemExpress, Santa Cruz Biotechnology[3]
Appearance	Not specified, likely a viscous liquid or low-melting solid	General knowledge of PEG compounds
Purity	≥95% or >95%	Biopharma PEG, MedKoo Biosciences[1][2]

Hazard Identification and Safety Data

Based on available Safety Data Sheets (SDS), **NH2-PEG8-OH** is classified as a hazardous substance that can cause skin and eye irritation.

Table 2: GHS Hazard Classification for **NH2-PEG8-OH**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin corrosion/irritation	2	H315: Causes skin irritation.	 alt text	Warning
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.	 alt text	Warning

Source: MedchemExpress Safety Data Sheet

Toxicological Information

Specific quantitative toxicological data such as LD50 or LC50 values for **NH2-PEG8-OH** are not readily available in the public domain. Therefore, it is essential to handle this compound with caution, assuming it may have uncharacterized toxicological properties.

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures are critical to minimize the risk of exposure and ensure a safe laboratory environment.

Engineering Controls

- Work in a well-ventilated area. For procedures that may generate aerosols or mists, a chemical fume hood is recommended.
- Ensure that an eyewash station and a safety shower are readily accessible in the work area.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **NH2-PEG8-OH**:

- Eye and Face Protection: Chemical safety goggles with side shields or a face shield are mandatory to protect against splashes.

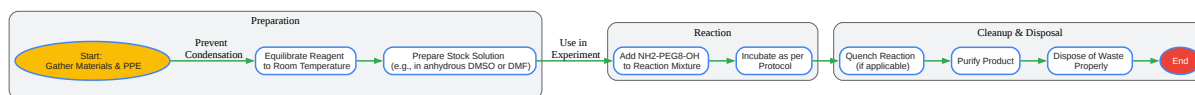
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. Inspect gloves for any signs of damage before use and dispose of them properly after handling the compound.
- **Body Protection:** A laboratory coat must be worn to protect skin and clothing.

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in the laboratory.
- Avoid inhalation of any mists or vapors.
- Avoid direct contact with skin and eyes.

Experimental Protocols

While specific experimental protocols should be developed and validated for each application, the following provides a general workflow for handling and using amine-terminated PEG linkers like **NH₂-PEG8-OH**.



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Caption: A generalized experimental workflow for handling **NH₂-PEG8-OH**.

Preparation of Stock Solutions

- Allow the sealed container of **NH2-PEG8-OH** to equilibrate to room temperature before opening to prevent moisture condensation.
- As **NH2-PEG8-OH** is likely a viscous liquid or low-melting solid, it is recommended to prepare a stock solution for easier handling.
- Use an anhydrous solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) to dissolve the reagent.
- Store stock solutions at -20°C in tightly sealed containers. Avoid repeated freeze-thaw cycles.

Reaction Conditions

- The primary amine group of **NH2-PEG8-OH** is reactive with carboxylic acids, activated NHS esters, and carbonyls (ketones, aldehydes).
- Reactions involving the amine group are typically performed in non-amine-containing buffers at a pH of 7-9 (e.g., PBS, HEPES, or borate buffer). Buffers containing primary amines, such as Tris or glycine, should be avoided as they will compete in the reaction.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Table 3: First Aid Measures for **NH2-PEG8-OH** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Source: MedchemExpress Safety Data Sheet

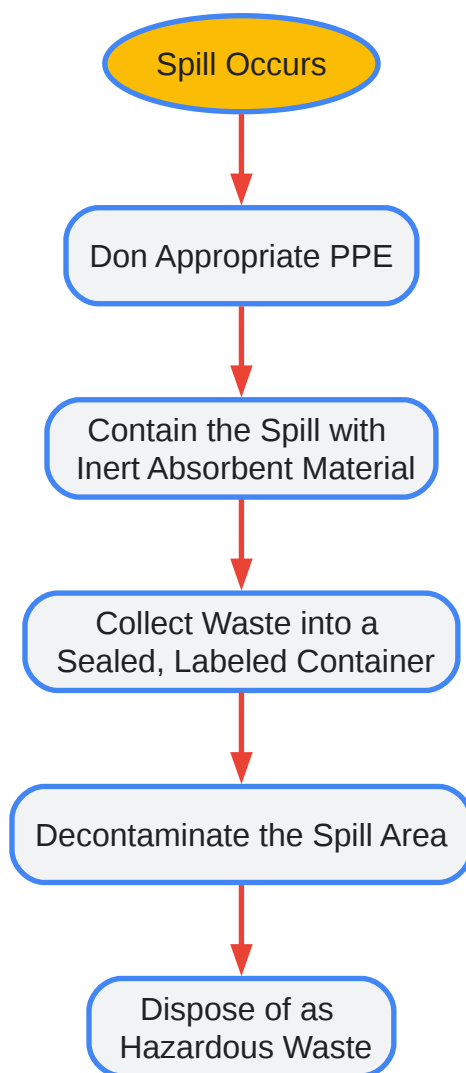
Storage and Stability

Proper storage is essential to maintain the stability and reactivity of **NH₂-PEG8-OH**.

- Long-term Storage: Store at -20°C in a dry, dark environment.[\[2\]](#)
- Short-term Storage: Can be stored at 4°C for short periods.[\[2\]](#)
- Keep the container tightly sealed to protect from light and moisture.
- For optimal stability, consider storing under an inert atmosphere (e.g., nitrogen or argon).

Spill Management and Disposal

In the event of a spill, and for routine disposal of waste, the following procedures should be followed.



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Caption: A workflow for the safe management of an $\text{NH}_2\text{-PEG8-OH}$ spill.

Spill Management

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wear the appropriate PPE as described in Section 3.2.
- Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.

- Collect the absorbed material and any contaminated soil into a sealed, properly labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with soap and water.

Waste Disposal

- All waste containing **NH₂-PEG8-OH**, including unused product and contaminated materials (e.g., gloves, pipette tips, absorbent paper), must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Do not dispose of **NH₂-PEG8-OH** down the drain or in regular trash.
- Dispose of chemical waste through an approved hazardous waste disposal program in accordance with local, state, and federal regulations.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should always consult the most current Safety Data Sheet (SDS) from the supplier before handling any chemical. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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References

- 1. NH₂-PEG8-OH | CAS:352439-37-3 | Biopharma PEG [biochempeg.com]
- 2. NH₂-PEG-NH₂ Amine PEG8 Amine, monodisperse | Sigma-Aldrich [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
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